

# 3-tert-Butylisoxazol-5-amine CAS number and physical constants

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-tert-Butylisoxazol-5-amine

Cat. No.: B1332903

[Get Quote](#)

## An In-depth Technical Guide to 3-tert-Butylisoxazol-5-amine

This technical guide provides a comprehensive overview of **3-tert-Butylisoxazol-5-amine** (CAS Number: 59669-59-9), a key chemical intermediate in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Chemical Identity and Physical Properties

**3-tert-Butylisoxazol-5-amine** is a heterocyclic compound featuring an isoxazole ring substituted with a tert-butyl group at the 3-position and an amine group at the 5-position. Its chemical structure lends it to be a valuable building block in organic synthesis.<sup>[1][2]</sup>

Table 1: Chemical Identifiers for **3-tert-Butylisoxazol-5-amine**

| Identifier        | Value  |
|-------------------|--|
| CAS Number        | 59669-59-9[3][4]   |
| Molecular Formula | C <sub>7</sub> H <sub>12</sub> N <sub>2</sub> O[3]                 |
| Molecular Weight  | 140.18 g/mol [5]   |
| IUPAC Name        | 3-tert-butyl-1,2-oxazol-5-amine[6]                                 |
| Synonyms          | 5-Amino-3-tert-butylisoxazole, 3-tert-Butyl-5-aminoisoxazole[3][7] |

Table 2: Physical and Chemical Constants of **3-tert-Butylisoxazol-5-amine**

| Property           | Value  |
|--------------------|--|
| Appearance         | Powder[3]  |
| Boiling Point      | 248.1 ± 28.0 °C (Predicted)[3][5]                                    |
| Density            | 1.042 ± 0.06 g/cm <sup>3</sup> (Predicted)[3][5]                     |
| Flash Point        | 103.9 °C[6]  |
| pKa                | -0.31 ± 0.50 (Predicted)[5]  |
| Storage Conditions | Room temperature, keep in a dark place, under an inert atmosphere[3] |

## Synthesis and Experimental Protocols

The synthesis of **3-tert-Butylisoxazol-5-amine** is well-documented. A common and efficient method involves the cyclization of a nitrile precursor with hydroxylamine.

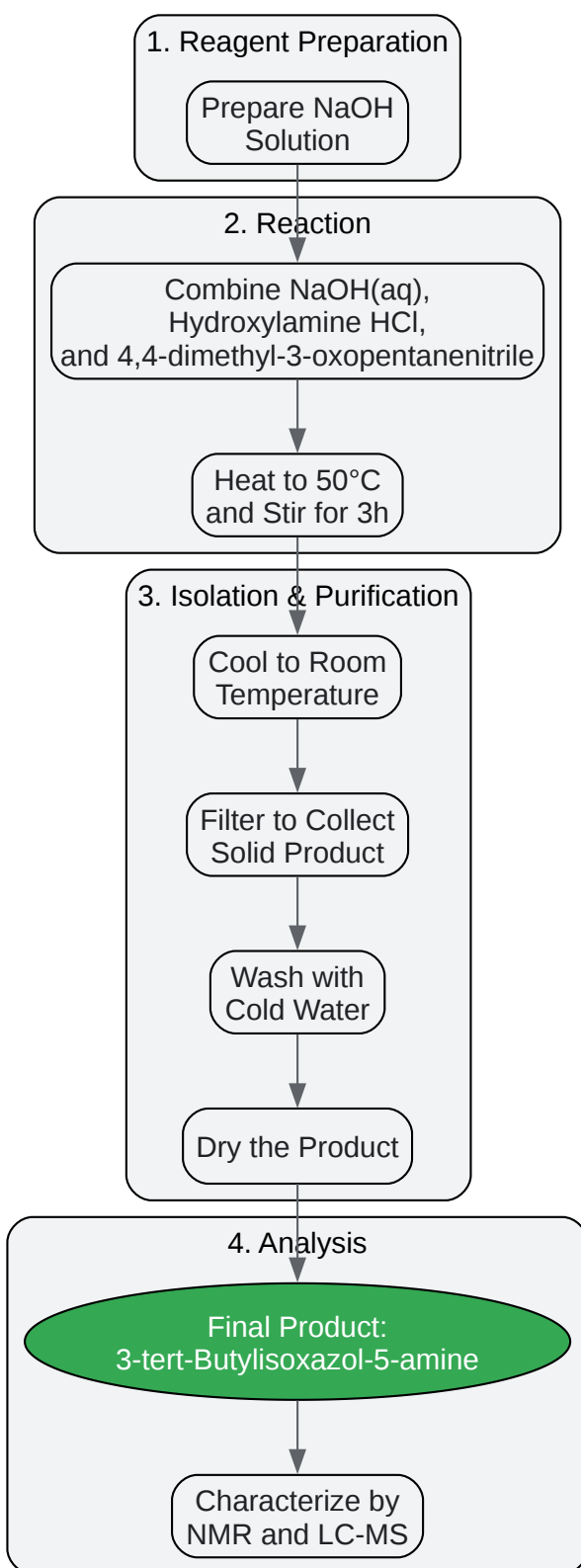
### General Synthesis Protocol

A widely used laboratory-scale synthesis proceeds as follows:

- Preparation of Reagents: A solution of sodium hydroxide is prepared by dissolving 40.00 g (1 mol) in 200 mL of water.

- **Reaction Mixture:** To the sodium hydroxide solution, hydroxylamine hydrochloride (24.00 g, 346 mmol) and 4,4-dimethyl-3-oxopentanenitrile (40.00 g, 320 mmol) are added sequentially.
- **Reaction Conditions:** The resulting mixture is heated to 50°C and stirred at this temperature for 3 hours.
- **Isolation:** After the reaction is complete, the mixture is cooled to room temperature, allowing for the precipitation of the product as a white crystalline solid.
- **Purification:** The solid is collected by filtration, washed several times with cold water, and then dried.
- **Yield and Characterization:** This protocol yields the target compound, **3-tert-Butylisoxazol-5-amine**, as a white crystalline solid (34 g, 76% yield). The product is typically characterized by <sup>1</sup>H NMR and LC-MS to confirm its identity and purity.<sup>[7]</sup>

The following diagram illustrates the workflow for this synthesis protocol.



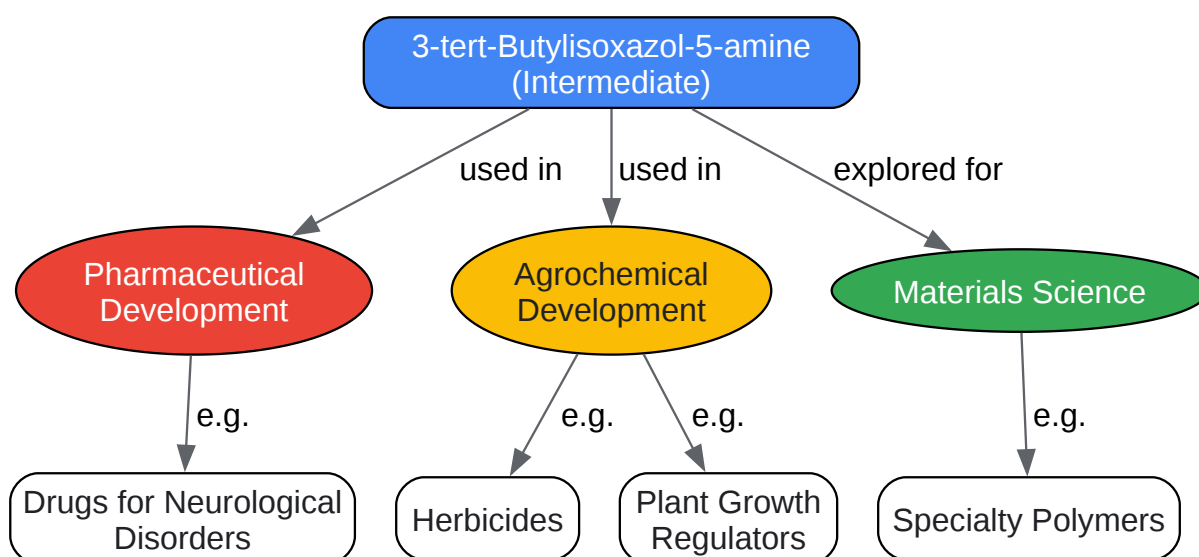
[Click to download full resolution via product page](#)

Workflow for the synthesis of **3-tert-Butylisoxazol-5-amine**.

## Applications and Logical Relationships

**3-tert-Butylisoxazol-5-amine** is not typically used as an end-product but serves as a crucial intermediate in the synthesis of more complex molecules. Its primary applications are in the development of new pharmaceuticals and agrochemicals.[1][2] The presence of a reactive amine group and the stable isoxazole core make it a versatile scaffold for building diverse chemical libraries.[2]

The diagram below outlines the logical relationship of **3-tert-Butylisoxazol-5-amine** as a central intermediate leading to various fields of application.



[Click to download full resolution via product page](#)

Applications of **3-tert-Butylisoxazol-5-amine** as a chemical intermediate.

While specific signaling pathways for this intermediate are not its primary area of study, it is a component of more complex, biologically active molecules. For instance, isoxazole derivatives are known to be part of compounds targeting various enzymes and receptors. The related isomer, 5-tert-butylisoxazol-3-amine, is a known component in potent FMS-like tyrosine kinase-3 (FLT3) inhibitors, highlighting the therapeutic potential of the isoxazole scaffold in kinase inhibition for cancer therapy.[8] Further research may elucidate direct biological roles for **3-tert-Butylisoxazol-5-amine** or its immediate derivatives.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-tert-butylisoxazol-5-amine [myskinrecipes.com]
- 2. chemimpex.com [chemimpex.com]
- 3. minstar.lookchem.com [minstar.lookchem.com]
- 4. chemscene.com [chemscene.com]
- 5. echemi.com [echemi.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- 7. 59669-59-9 | CAS数据库 [m.chemicalbook.com]
- 8. Identification of N-(5-tert-butyl-isoxazol-3-yl)-N'-(4-[7-(2-morpholin-4-yl-ethoxy)imidazo[2,1-b][1,3]benzothiazol-2-yl]phenyl)urea dihydrochloride (AC220), a uniquely potent, selective, and efficacious FMS-like tyrosine kinase-3 (FLT3) inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-tert-Butylisoxazol-5-amine CAS number and physical constants]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1332903#3-tert-butylisoxazol-5-amine-cas-number-and-physical-constants]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)